

An In-depth Technical Guide to 3-Amino-2pyrazinecarboxylic Acid

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Compound of Interest

Compound Name: 3-Amino-2-pyrazinecarboxylic acid

Cat. No.: B021745

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Amino-2-pyrazinecarboxylic acid**, a heterocyclic organic compound of significant interest in medicinal chemistry and drug development. This document details its chemical identity, physicochemical properties, synthesis, and biological significance, serving as a crucial resource for professionals in the field.

Chemical Identity and Structure

3-Amino-2-pyrazinecarboxylic acid is an aromatic heterocyclic compound featuring a pyrazine ring substituted with an amino group at position 3 and a carboxylic acid group at position 2. This unique arrangement of functional groups makes it a valuable building block in the synthesis of more complex molecules.[1]

Chemical Structure:

Table 1: Chemical Identifiers



Identifier	Value
IUPAC Name	3-aminopyrazine-2-carboxylic acid[1]
CAS Number	5424-01-1[1]
Molecular Formula	C5H5N3O2[1]
Molecular Weight	139.11 g/mol [1]
InChI Key	ZAGZIOYVEIDDJA-UHFFFAOYSA-N[1]
SMILES	C1=CN=C(C(=N1)C(=O)O)N[1]
Synonyms	3-Amino-2-pyrazinecarboxylic acid, 2-Amino-3-carboxypyrazine, 3-Aminopyrazinecarboxylic acid[1]

Physicochemical and Spectroscopic Data

The physicochemical properties of **3-Amino-2-pyrazinecarboxylic acid** are essential for its handling, formulation, and application in chemical synthesis.

Table 2: Physicochemical Properties

Property	Value
Appearance	Yellow-greenish crystalline powder
Melting Point	205-210 °C (decomposes)[2]
Solubility	Sparingly soluble in DMSO, slightly soluble in Methanol
рКа	3.65 ± 0.10 (Predicted)
LogP	-3.1 (at 20°C and pH 7)

Table 3: Spectroscopic Data



Technique	Key Features
¹ H NMR	Signals corresponding to the two pyrazine ring protons and the amino group protons.
¹³ C NMR	Resonances for the five carbon atoms of the pyrazine ring and the carboxylic acid group.[1]
FT-IR (cm ⁻¹)	Characteristic peaks for N-H stretching of the amino group, C=O stretching of the carboxylic acid, and aromatic C-H and C=N stretching.
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight of the compound.[1]

Experimental Protocols Synthesis of 3-Amino-2-pyrazinecarboxylic Acid

Two primary methods for the synthesis of **3-Amino-2-pyrazinecarboxylic acid** are documented: hydrolysis of its methyl ester and oxidative degradation of pterine.

Method 1: Hydrolysis of Methyl 3-aminopyrazine-2-carboxylate

This method involves the saponification of the corresponding methyl ester.

 Materials: Methyl 3-aminopyrazine-2-carboxylate, Methanol, 1N Sodium Hydroxide (aq), 1N Hydrochloric Acid (aq).

Procedure:

- Suspend Methyl 3-aminopyrazine-2-carboxylate in methanol under a nitrogen atmosphere.
- Add 1N aqueous sodium hydroxide and stir the mixture at room temperature for approximately 50 minutes.
- Partially evaporate the methanol under reduced pressure.
- Cool the resulting mixture in an ice water bath.



- Slowly add 1N aqueous hydrochloric acid to precipitate the product.
- Collect the solid product by filtration, wash with water, and dry under vacuum.

Method 2: Synthesis from 2-Amino-4-hydroxypteridine (Pterine)

This process involves the reaction of pterine with a strong base at elevated temperatures.[3]

- Materials: 2-Amino-4-hydroxypteridine (pterine), Potassium Hydroxide, Water, Hydrochloric Acid.
- Procedure:
 - Heat a mixture of pterine, potassium hydroxide, and water to 160 °C for several hours.
 - Cool the reaction solution and acidify with hydrochloric acid to a pH of approximately 2.9
 to precipitate the crude product.[3]
 - Filter the precipitate at a low temperature (e.g., 5 °C).[3]
 - The crude product can be further purified by recrystallization.

Purification

Recrystallization is a common method for the purification of **3-Amino-2-pyrazinecarboxylic acid**. The choice of solvent is critical and may include water or alcohol-water mixtures. Purity can be assessed by High-Performance Liquid Chromatography (HPLC) and melting point determination.

Biological Significance and Applications

3-Amino-2-pyrazinecarboxylic acid is a key intermediate in the synthesis of various biologically active compounds.[4] Its derivatives have shown promise in several therapeutic areas.

 Anticancer Activity: The 3-aminopyrazine-2-carboxamide core is a crucial scaffold for the development of Fibroblast Growth Factor Receptor (FGFR) inhibitors.[5] Derivatives have demonstrated the ability to block the activation of FGFR and its downstream signaling



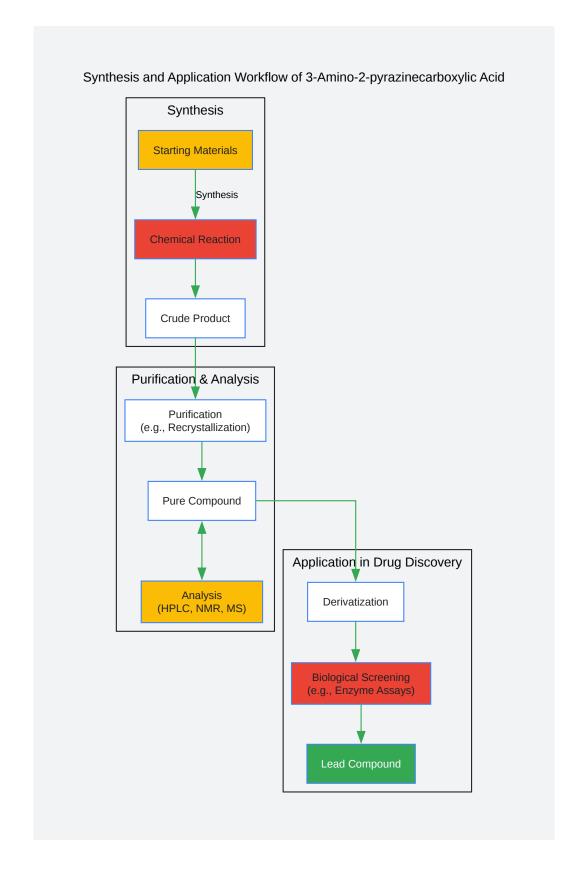
pathways, showing potent antitumor activity in cancer cell lines with FGFR abnormalities.[5] Transition metal complexes of 3-aminopyrazine-2-carboxylic acid have also displayed significant anticancer activity.[6]

 Antimicrobial Activity: N-substituted 3-aminopyrazine-2-carboxamides have been evaluated for their antimycobacterial, antibacterial, and antifungal properties.[7] Some derivatives have shown notable activity against Mycobacterium tuberculosis.[7]

Workflow and Logical Relationships

The following diagram illustrates the general workflow from synthesis to the application of **3-Amino-2-pyrazinecarboxylic acid** in drug discovery.





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Caption: Synthesis and Application Workflow.



Safety and Handling

3-Amino-2-pyrazinecarboxylic acid should be handled with appropriate safety precautions in a laboratory setting. It may cause skin and eye irritation.[1] It is recommended to use personal protective equipment, including gloves, safety glasses, and a lab coat, when handling this compound. For detailed safety information, refer to the Safety Data Sheet (SDS).

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